

In-Depth Technical Guide: 2,3-Dimethoxy-4-fluorophenylboronic Acid

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Compound of Interest

Compound Name: 2,3-Dimethoxy-4-fluorophenylboronic acid

CAS No.: 2121512-88-5

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Executive Summary

This guide provides a comprehensive theoretical and practical analysis of **2,3-Dimethoxy-4-fluorophenylboronic acid** (Structure: $C_8H_{10}BFO_4$), a specialized organoboron building block. While often utilized as a transient intermediate in Suzuki-Miyaura cross-coupling, its unique substitution pattern—combining an electron-withdrawing fluorine with two electron-donating methoxy groups—imparts distinct electronic and steric properties.^[1] This document explores its molecular architecture, predicted reactivity profiles, and utility in medicinal chemistry, specifically regarding metabolic stability and covalent engagement.^[1]

Part 1: Molecular Architecture & Electronic Profile^[1]

Structural Analysis & Substituent Effects

The physicochemical behavior of **2,3-dimethoxy-4-fluorophenylboronic acid** is governed by the interplay of three substituents on the phenyl ring. Understanding these effects is critical for predicting reactivity in catalytic cycles and binding affinity in biological targets.^{[1][2]}

- Boronic Acid Moiety (C-1): The Lewis acidic center.^{[1][2]} It exists in equilibrium between the trigonal planar neutral form (

) and the tetrahedral boronate anion (

) in aqueous media.^[1]
- 2-Methoxy Group (Ortho): This is the most consequential substituent.^{[1][2]}
 - Steric Effect:^{[1][3]} Creates significant steric bulk near the boron center, potentially retarding transmetallation rates in cross-coupling reactions unless specialized ligands (e.g., Buchwald phosphines) are employed.^[1]
 - Electronic Effect: Acts as a strong

-donor (Resonance EDG), increasing electron density on the ring.^{[1][2]} However, the ortho position allows for potential intramolecular hydrogen bonding or Lewis base coordination to the boron center, stabilizing the neutral form.
- 3-Methoxy Group (Meta): Primarily exerts an inductive electron-withdrawing effect (

) while contributing electron density via resonance.^{[1][2]} It reinforces the electron-rich nature of the arene core.^[2]
- 4-Fluoro Group (Para):
 - Metabolic Stability: Blocks the para position from Cytochrome P450-mediated hydroxylation, a common metabolic soft spot in drug candidates.^{[1][2]}
 - Electronic Effect: High electronegativity exerts a strong inductive withdrawing effect (σ -I), increasing the acidity of the boronic acid slightly, though this is partially offset by the methoxy groups.

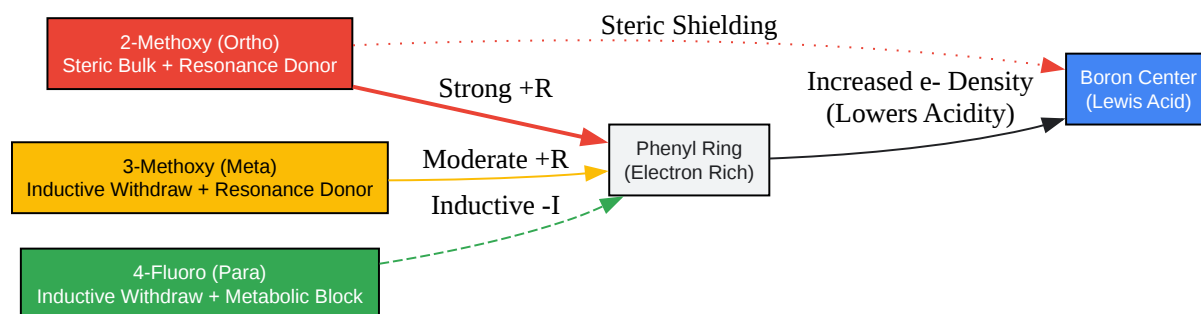
Theoretical Electronic Properties (Calculated/Inferred)

Based on Hammett substituent constants and Density Functional Theory (DFT) trends for similar congeners, the following properties are predicted:

Property	Predicted Value / Trend	Mechanistic Implication
pKa	~8.9 – 9.2	The electron-donating methoxy groups (especially ortho) likely decrease Lewis acidity compared to phenylboronic acid (pKa 8.8), making boronate formation require slightly higher pH.
Dipole Moment	Moderate (2.5 - 3.5 D)	The 4-F and 2,3-OMe vectors partially oppose but create a distinct polar face, influencing solubility in polar aprotic solvents (DMSO, DMF).
HOMO Location	Phenyl Ring / Methoxy Oxygen	High electron density on the ring makes the arene prone to electrophilic aromatic substitution if protodeboronation occurs. [1] [2]
LUMO Location	Boron p-orbital	The empty p-orbital remains the primary site for nucleophilic attack (e.g., by hydroxide or fluoride ions).

Visualizing Electronic "Push-Pull"

The diagram below illustrates the competing electronic effects that define the reactivity of the boron center.



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Figure 1: Electronic and steric influence map.[1] The 2-OMe group provides both electron donation and steric hindrance, modulating the Lewis acidity of the Boron center.

Part 2: Reactivity & Mechanistic Implications[1][4]

Suzuki-Miyaura Cross-Coupling Efficiency

The **2,3-dimethoxy-4-fluorophenylboronic acid** substrate presents specific challenges and opportunities in Pd-catalyzed coupling.

- **Transmetallation Barrier:** The ortho-methoxy group (C-2) increases the energy barrier for the transmetallation step (transfer of the aryl group from Boron to Palladium).
 - **Solution:** Use bases that generate the highly reactive trihydroxyboronate species $[\text{Ar-B}(\text{OH})_3]^-$ (e.g., K_3PO_4 , Cs_2CO_3) and sterically demanding ligands (e.g., SPhos, XPhos) that facilitate the coupling of hindered substrates.
- **Protodeboronation Risk:** Electron-rich boronic acids are susceptible to acid-catalyzed protodeboronation.[1][2] The presence of the 4-F atom stabilizes the C-B bond slightly compared to a pure trimethoxyphenyl variant, but the 2,3-dimethoxy pattern still activates the ring.
 - **Control:** Avoid strong acidic conditions; anhydrous conditions are preferred for storage to prevent boroxine formation (dehydration trimer).[1][2]

Boronic Acid Equilibrium

In aqueous solution, the compound exists in an equilibrium dependent on pH.^{[1][2]} For biological applications (e.g., carbohydrate sensing or enzyme inhibition), the concentration of the tetrahedral anionic form is crucial.

The predicted pKa shift (>8).^{[1][2]}8 implies that at physiological pH (7.4), the compound remains largely in the neutral trigonal form, which favors cell permeability but may require specific active site conditions for covalent binding.

Part 3: Structural Biology & Medicinal Applications

Bioisosterism and Metabolic Stability

In drug design, this molecule serves as a robust phenyl isostere.^{[1][2]}

- **Fluorine Effect:** The C-F bond (approx.^{[1][2]} 1.35 Å) mimics the C-H bond sterically but dramatically alters lipophilicity and blocks metabolic oxidation at the 4-position.
- **Covalent Reversibility:** Boronic acids can form reversible covalent bonds with serine or threonine residues in enzyme active sites (e.g., Proteasome inhibitors like Bortezomib).^{[1][2]} The 2,3-dimethoxy motif can be exploited to fill specific hydrophobic pockets (S2/S3 sites) in proteases while the boron engages the catalytic nucleophile.

Experimental Workflow: pKa Determination

To validate the theoretical pKa, the following spectrophotometric titration protocol is recommended.

Protocol 1: Spectrophotometric pKa Determination^[1]

- **Preparation:** Dissolve **2,3-dimethoxy-4-fluorophenylboronic acid** (10 µM) in a buffer series ranging from pH 6.0 to 11.0 (constant ionic strength, I=0.1 M KCl).
 - **Detection:** Measure UV absorbance. The conversion from neutral to anionic form typically causes a bathochromic shift (red shift) in the
- of the aromatic ring due to the change in hybridization of the boron substituent.

- Calculation: Plot Absorbance vs. pH. Fit data to the Henderson-Hasselbalch equation:

[1]

Part 4: Synthesis & Handling Protocols

Stability & Storage (Self-Validating System)

Boronic acids spontaneously dehydrate to form boroxines (cyclic anhydrides).[1][2] This is a reversible process but affects stoichiometry.[1][2]

- Validation Step: Before use in precise stoichiometry (e.g., coupling), run a ^1H NMR in $\text{DMSO-d}_6 + \text{D}_2\text{O}$. [1]
 - Observation: Monomeric boronic acid shows a distinct $-\text{B}(\text{OH})_2$ peak (broad singlet, ~ 8.0 - 9.0 ppm).[1][2] Boroxine lacks this peak.[1][2] Adding D_2O hydrolyzes the boroxine back to the acid in situ, ensuring accurate molarity.[1][2]

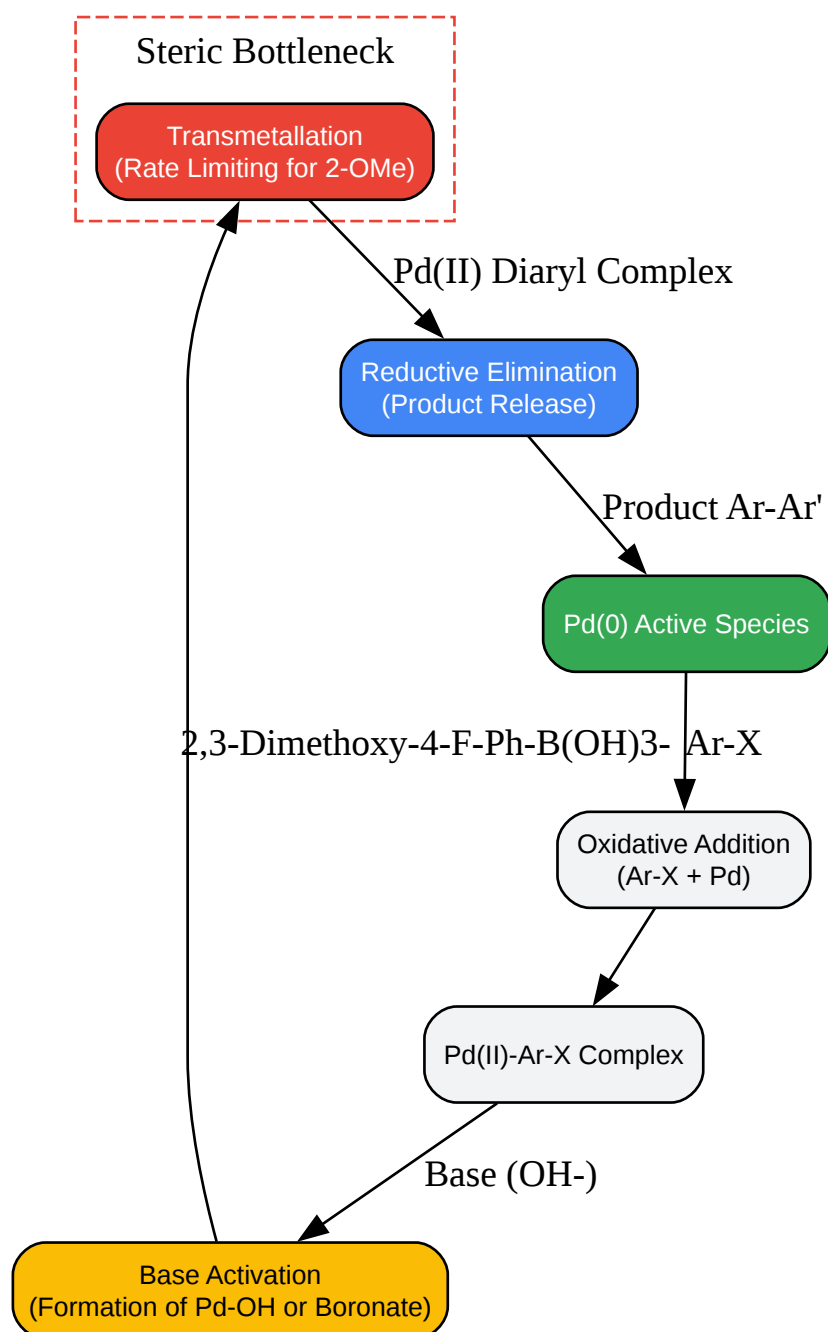
Recommended Suzuki Coupling Screen

For researchers utilizing this building block, the following screening matrix is optimized for hindered, electron-rich boronic acids.

Parameter	Condition A (Standard)	Condition B (Hindered/Challenging)
Catalyst	$\text{Pd}(\text{PPh}_3)_4$ (5 mol%)	$\text{Pd}_2(\text{dba})_3$ (2 mol%) + SPhos (4 mol%)
Base	Na_2CO_3 (2.0 equiv)	K_3PO_4 (3.0 equiv)
Solvent	DME / Water (2:[1][2]1)	Toluene / Water (10:1) or 1,4-Dioxane
Temp	80 °C	100 °C - 110 °C
Time	4 - 12 hours	12 - 24 hours

Catalytic Cycle Visualization

The following diagram details the Suzuki coupling pathway, highlighting the critical transmetallation step affected by the 2-OMe substituent.



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Figure 2: Suzuki-Miyaura catalytic cycle.[1][2] The red cluster indicates the transmetallation step where the steric bulk of the 2-methoxy group on the boronic acid can slow reaction kinetics.

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